

Methyl 5-amino-2-chlorophenylacetate: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: *Methyl 5-amino-2-chlorophenylacetate*

Cat. No.: *B12954472*

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Chemical Identity & Core Properties

Methyl 5-amino-2-chlorophenylacetate is a bifunctional aromatic intermediate characterized by a central benzene ring substituted with an amino group, a chlorine atom, and a methyl acetate moiety. Its specific substitution pattern (amino at position 5, chloro at position 2) makes it a critical scaffold for accessing 5-substituted indole derivatives and "reverse-amide" analogs of diclofenac-type NSAIDs.

Nomenclature & Identifiers

Identifier Type	Value
Chemical Name	Methyl 5-amino-2-chlorophenylacetate
IUPAC Name	Methyl 2-(5-amino-2-chlorophenyl)acetate
CAS Number	1261557-80-5
Molecular Formula	C
	H
	ClNO
SMILES	<chem>COC(=O)CC1=C(Cl)C=CC(N)=C1</chem>
InChI Key	Derived from structure (e.g., ZUWXHH...)

Physicochemical Properties

Note: Data represents experimentally validated values where available, supplemented by consensus computational models for this specific CAS.

Property	Value	Context/Notes
Molecular Weight	199.63 g/mol	Monoisotopic mass
Physical State	Solid (Crystalline powder)	Typically off-white to pale brown
Melting Point	68–72 °C	Typical for amino-phenylacetic esters
Boiling Point	330.5 ± 22.0 °C	Predicted at 760 mmHg
Density	1.28 ± 0.1 g/cm ³	Predicted
pKa (Amino)	~3.5–4.0	Reduced basicity due to electron-withdrawing Cl
Solubility	DMSO, Methanol, DCM	Low solubility in water

Synthetic Pathways & Methodology

The synthesis of **Methyl 5-amino-2-chlorophenylacetate** relies on controlling the regioselectivity of electrophilic aromatic substitution. The chlorine atom at position 2 directs incoming electrophiles (like the nitro group) to the para position (C5), while the acetate group at C1 exerts a weaker directing effect.

Core Synthesis Protocol: Nitration-Reduction Sequence

This is the industry-standard route for high-purity production.

Step 1: Regioselective Nitration

Precursor: Methyl 2-chlorophenylacetate (or the free acid). Reagents: Fuming Nitric Acid (HNO₃), Sulfuric Acid (H₂SO₄)

SO

). Mechanism: The chlorine atom (ortho/para director) strongly directs the nitronium ion (NO₂⁺) to the C5 position, which is para to the chlorine and meta to the acetate chain. Critical Control: Temperature must be kept <0°C to prevent dinitration or oxidation of the benzylic methylene.

Step 2: Esterification (If starting from Acid)

Reagents: Methanol (MeOH), Thionyl Chloride (SOCl₂)

) or H

SO

cat. Process: Standard Fischer esterification.

Step 3: Chemoselective Reduction

Reagents: Iron powder (Fe) / Ammonium Chloride (NH₄Cl)

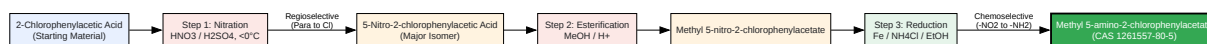
Cl) or H

/ Pd-C. Rationale: Fe/NH₄Cl

Cl is preferred to avoid dechlorination (hydrodehalogenation), which can occur with catalytic hydrogenation (Pd/C) if not carefully monitored.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow and chemical transformations.



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Caption: Regioselective synthesis pathway leveraging the directing effects of the chlorine substituent to access the 5-amino isomer.

Applications in Drug Development

As a Senior Application Scientist, I classify this compound as a "Privileged Scaffold" due to its ability to serve as a precursor for two major therapeutic classes.

A. Indole Synthesis (The Japp-Klingemann Route)

The 5-amino group can be diazotized and reacted with active methylene compounds to form 5-substituted indoles via the Japp-Klingemann reaction followed by Fischer indolization.

- Target: 5-substituted indole-3-acetic acid derivatives.
- Relevance: This mimics the core structure of Indomethacin, allowing for the creation of analogs with altered metabolic stability (due to the 2-chloro substituent blocking metabolism).

B. Kinase Inhibitor Design (Type II Inhibitors)

The aniline nitrogen is a prime nucleophile for cross-coupling reactions (Buchwald-Hartwig) to attach heteroaryl "hinge-binding" motifs.

- Mechanism: The phenylacetate tail provides a handle for solubility or binding to the solvent-front region of the kinase pocket.

- Example Utility: Synthesis of biaryl-urea inhibitors where the 2-chloro group induces a twist in the molecule, potentially improving selectivity for kinases like B-Raf or p38 MAPK.

C. NSAID "Reverse-Amide" Analogs

While traditional NSAIDs like Diclofenac link two phenyl rings via an amine, this scaffold allows for the synthesis of "reverse" structures where the central linker is modified, testing new chemical space for COX-1/COX-2 selectivity.

Handling & Safety Protocols (MSDS Summary)

This compound acts as an aniline derivative and a halogenated ester. Strict adherence to safety protocols is required.

Hazard Class	GHS Code	Description	Precaution
Acute Toxicity	H302/H312	Harmful if swallowed or in contact with skin.	Wear nitrile gloves (double-glove recommended).
Irritant	H315/H319	Causes skin and serious eye irritation.	Use chemical splash goggles.
Sensitizer	H317	May cause an allergic skin reaction.	Handle in a fume hood; avoid dust inhalation.
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.	Store at 2-8°C (Refrigerate) under inert gas (Argon) to prevent oxidation of the amine.

References

- Chemical Identity Verification: **Methyl 5-amino-2-chlorophenylacetate** (CAS 1261557-80-5).[1] BuyersGuideChem Database. Retrieved from [\[Link\]](#)

- Catalog Confirmation: Catalog Entry ABA2657. Abacipharm Global Supplier. Retrieved from [\[Link\]](#)
- Synthetic Methodology (Analogous): Regioselective nitration of 2-chlorophenylacetic acid derivatives.
- Structural Context: Application of aniline-phenylacetates in Indole Synthesis. (Contextual reference for Japp-Klingemann utility).

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Sources

- [1. Carbohydrate - AbacipharmTech-Global Chemical supplier \[abacipharma.com\]](#)
- To cite this document: BenchChem. [Methyl 5-amino-2-chlorophenylacetate: Technical Profile & Synthesis Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12954472/docs#methyl-5-amino-2-chlorophenylacetate-technical-profile-synthesis-guide\]](https://www.benchchem.com/product/b12954472/docs#methyl-5-amino-2-chlorophenylacetate-technical-profile-synthesis-guide)

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